

# firmware update and its impact on Deltasol controller performance

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## Compound of Interest

Compound Name: Deltasol

Cat. No.: B1594966

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## Deltasol Controller Firmware Updates: Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the impact of firmware updates on the performance of **Deltasol** controllers. It is intended for researchers, scientists, and drug development professionals who utilize these controllers in their experimental setups.

### Troubleshooting Guides

This section provides step-by-step instructions to address specific issues that may arise after a firmware update.

#### Issue 1: Controller is unresponsive or displays an error message after a firmware update.

Symptoms:

- The controller display is blank.
- The controller shows a continuous error message.
- The controller is not responding to button presses.

#### Possible Causes:

- The firmware update was interrupted.
- Incorrect firmware file was used.
- Data corruption during the update process.

#### Troubleshooting Steps:

- Power Cycle the Controller:
  - Disconnect the controller from the power supply.
  - Wait for at least 30 seconds.
  - Reconnect the power supply and observe if the controller reboots normally.
- Re-attempt the Firmware Update:
  - Ensure you have the correct firmware version for your specific **Deltasol** controller model.
  - Verify the integrity of the downloaded firmware file.
  - Follow the official firmware update protocol meticulously. Do not interrupt the process.
- Perform a Factory Reset:
  - Caution: This will erase all user-defined settings and logged data.[\[1\]](#) It is crucial to back up any important data before proceeding.
  - Access the controller's menu.
  - Navigate to the "Reset" or "Factory Settings" option.[\[2\]](#)
  - Confirm the reset. The controller will revert to its original settings.[\[2\]](#)

## Issue 2: A new feature introduced in the firmware update is not working as expected.

### Symptoms:

- A newly listed feature in the changelog is not visible in the controller's menu.
- The new feature is configurable but does not affect the controller's behavior as described in the documentation.

### Possible Causes:

- The feature requires specific hardware or sensor connections that are not present.
- The feature needs to be explicitly enabled in the settings.
- A conflict with existing user-defined settings.

### Troubleshooting Steps:

- Consult the Changelog and Manual:
  - Carefully read the firmware update's release notes or changelog to understand the requirements and operational parameters of the new feature.
  - Refer to the updated user manual for detailed instructions on how to configure and use the new functionality.
- Verify Hardware and Sensor Connections:
  - Check if the new feature requires any specific sensors, actuators, or wiring configurations.
  - Ensure all required components are correctly installed and connected to the controller.
- Check for Enabling Parameters:
  - Navigate through the controller's menu to see if the new feature needs to be manually enabled.

- Some features may be disabled by default to maintain backward compatibility.
- Factory Reset (as a last resort):
  - If the issue persists and you have ruled out other causes, a factory reset can resolve conflicts with previous settings. Remember to back up your data.

## Frequently Asked Questions (FAQs)

Q1: Will updating the firmware on my **Deltasol** controller improve its performance?

A1: Firmware updates can offer significant performance improvements, introduce new features, and enhance energy efficiency. For example, firmware version 2.0 for the **DeltaSol®** MX controller can contribute to an energy efficiency increase of up to 5% and adds functionalities like 0-10 V boiler control and DHW preheating.<sup>[3]</sup> However, the specific impact will vary depending on the controller model and the firmware version.

Q2: Is it possible to revert to a previous firmware version after an update?

A2: For some **Deltasol** controllers, such as the **DeltaSol®** MX and BX Plus, updating from firmware version 1.xx to 2.xx is an irreversible process. A downgrade to a previous version is not possible and will result in the loss of all logged data and the controller's configuration.<sup>[1]</sup> It is critical to back up all data and settings before performing such an update.

Q3: What are the main risks associated with a firmware update?

A3: The primary risks include:

- Data Loss: As mentioned, some updates will erase all logged data and user configurations.<sup>[1]</sup>
- Update Interruption: If the update process is interrupted (e.g., due to a power outage), it can lead to a non-functional controller.
- Incompatibility: Using a firmware version that is not intended for your specific controller model can cause malfunctions.

Q4: How can I find the changelog for a specific firmware update?

A4: Changelogs are typically available on the official RESOL website alongside the firmware download files. These documents detail the changes, bug fixes, and new features included in the update.<sup>[1]</sup>

Q5: What should I do if my controller's pump is behaving unexpectedly after a system modification or potential update?

A5: Unexpected pump behavior, such as not activating when expected, could be due to a variety of factors including sensor issues or incorrect settings. One user in a forum reported an issue where the collector sensor registered a temperature decrease when the pumps were off, preventing the system from functioning correctly.<sup>[4]</sup> In such cases, it is important to verify sensor readings and review the controller's settings related to pump activation and temperature differentials.

## Data Presentation

Table 1: Documented Performance Impact of Firmware Update for **Deltasol®** MX

Controller Model	Firmware Version	Documented Performance Improvement	New Features Introduced
DeltaSol® MX	2.0	Up to 5% energy efficiency contribution <sup>[3]</sup>	0-10 V boiler control, DHW preheating, return mixing function, and more <sup>[3]</sup>
Other Models	Varies	Refer to specific firmware changelogs	Refer to specific firmware changelogs

## Experimental Protocols

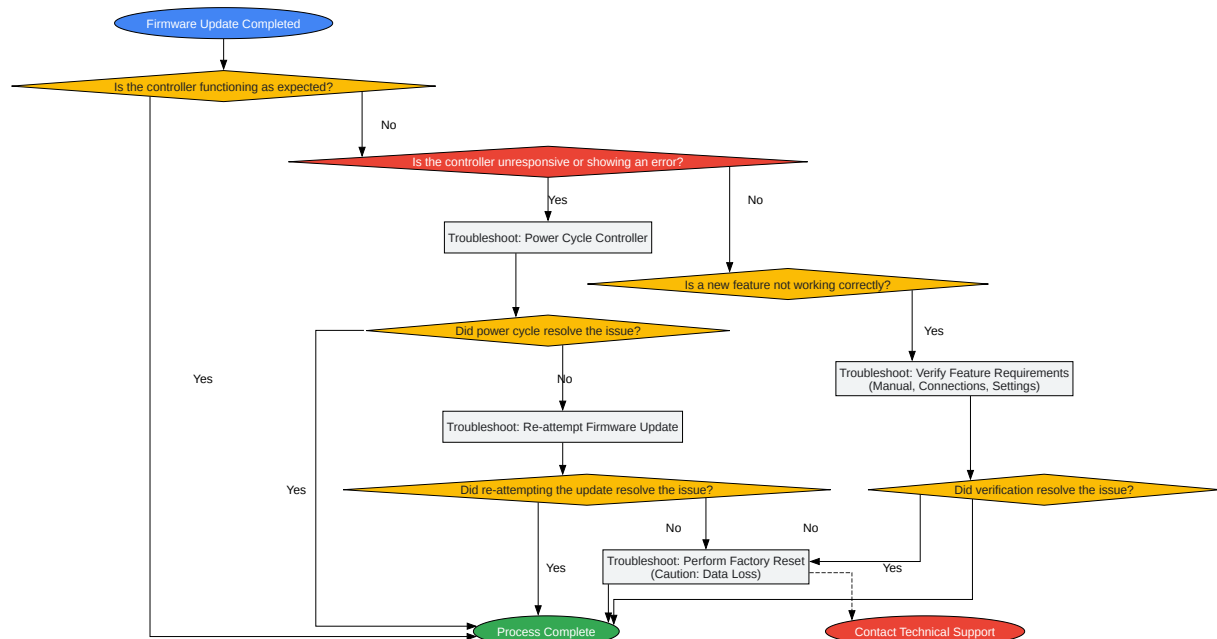
### Protocol 1: Verifying Sensor Functionality Post-Update

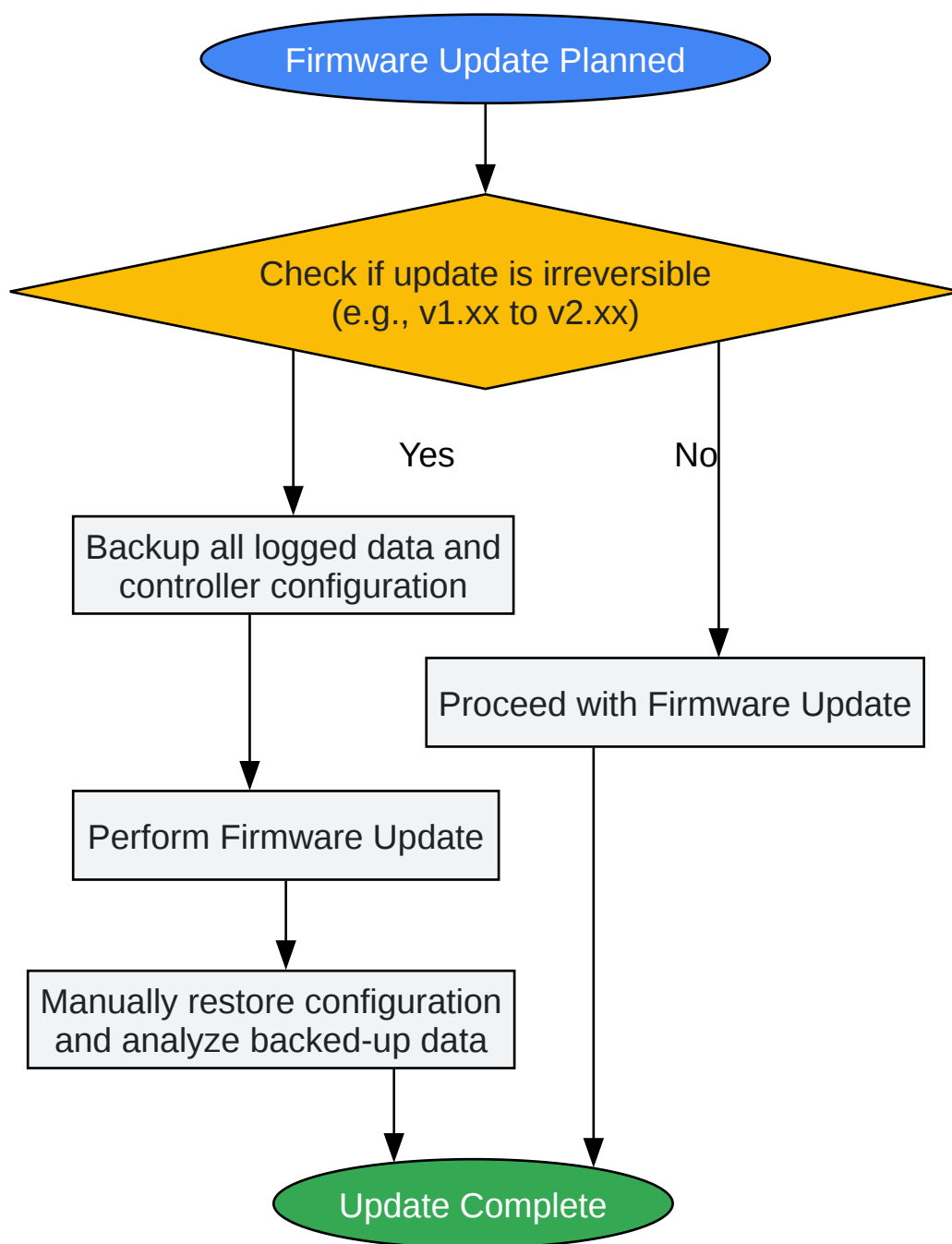
Objective: To ensure that all connected sensors are being read correctly by the controller after a firmware update.

Methodology:

- Access the sensor overview or diagnostics menu on the **Deltasol** controller.
- Individually check the readings for each connected sensor.
- Compare the displayed values with expected values based on the current environmental conditions (e.g., ambient temperature, collector temperature in full sun).
- For temperature sensors, you can use a calibrated external thermometer placed next to the controller's sensor to verify the accuracy of the reading.
- If a sensor reading is anomalous (e.g., "---", "000", or a clearly incorrect value), check the sensor's wiring and connection to the controller.
- If the wiring is correct, the sensor itself may be faulty and require replacement.

## Mandatory Visualization





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## References

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